

Technical Support Center: Managing Trimethylboron-d9 in Experiments

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Compound of Interest

Compound Name: Trimethylboron-d9

Cat. No.: B1602552

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and management of the pyrophoric nature of **Trimethylboron-d9** (TMB-d9) in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Trimethylboron-d9** and why is it considered pyrophoric?

A1: **Trimethylboron-d9** ($B(CD_3)_3$) is a deuterated isotopologue of Trimethylboron (TMB). It is a colorless gas that is highly reactive and will spontaneously ignite upon contact with air.^{[1][2]} This pyrophoric nature is due to its strong Lewis acidity and the high reactivity of the boron-carbon bonds, which readily react with oxygen.^[2]

Q2: What are the primary hazards associated with **Trimethylboron-d9**?

A2: The primary hazards of TMB-d9 include:

- **Pyrophoricity:** Spontaneously ignites in air.^{[1][2]}
- **Toxicity:** It is a poison gas, and inhalation can cause headache and nausea.^[1]
- **Thermal Burns:** Ignition in the presence of personnel can cause severe thermal burns.^[1]
- **Violent Reactivity:** Reacts violently with water, oxidizers, and halogens.^[1]

Q3: What immediate actions should be taken in case of a TMB-d9 leak or spill?

A3: In the event of a leak or spill, immediate evacuation of the area is the first priority.[3] Do not attempt to clean up a spill of pyrophoric chemicals yourself.[4] Activate the nearest fire alarm and contact your institution's emergency response team. If a small, manageable fire occurs at the tip of a needle during transfer, it can be smothered with a small beaker of sand.[5] For larger spills, a Class D fire extinguisher or powdered lime should be used by trained personnel.[4][6]

Q4: Can I store **Trimethylboron-d9** in a standard laboratory refrigerator or freezer?

A4: No. You should never store pyrophoric chemicals on a shelf or in a standard refrigerator or freezer.[7] TMB-d9 should be stored in its original shipping container, under an inert atmosphere, in a cool, dry, and well-ventilated area away from heat, flames, and incompatible materials.[4][8]

Troubleshooting Guides

Issue 1: A small, contained fire has started at the needle tip during a liquid transfer of a TMB-d9 solution.

- Cause: Exposure of the TMB-d9 solution to the atmosphere at the needle tip.
- Solution:
 - Remain calm. Do not retract the needle from the reaction vessel's septum, as this could expose more of the pyrophoric material to air.
 - Use a small beaker of sand, which should be kept nearby during the transfer, to smother the flame at the needle tip.[5]
 - Once the flame is extinguished, continue with the transfer under a positive pressure of inert gas.
 - After the transfer is complete, the needle should be quenched by drawing up an inert solvent (like hexane) into the syringe, followed by a slow and careful injection into a quenching solution (e.g., isopropanol).

Issue 2: The pressure in the TMB-d9 lecture bottle seems low, or there is no gas flow.

- Cause: This could be due to a depleted cylinder, a faulty regulator, or a blockage in the delivery line.
- Solution:
 - Ensure the main cylinder valve is open.
 - Check the pressure on the regulator gauges. If the cylinder pressure is at or near zero, the cylinder is empty and should be replaced.
 - If the cylinder has pressure, but there is no flow, close the cylinder valve and safely vent the regulator and line.
 - Disconnect the regulator and inspect the outlet for any visible blockages.
 - If the issue persists, do not attempt to repair the regulator yourself. Contact your gas supplier for a replacement.

Issue 3: A white solid (precipitate) is observed in the TMB-d9 solution.

- Cause: This is likely due to the formation of boron oxides, which occurs upon exposure to small amounts of air or moisture.^[1]
- Solution:
 - The solution is likely contaminated and may have reduced reactivity. It is recommended to safely quench and dispose of the contaminated solution.
 - To prevent this in the future, ensure all glassware is rigorously dried, and the inert atmosphere is maintained throughout the handling and transfer process. Use of a glovebox is highly recommended for handling solid pyrophorics.^[9]

Quantitative Data

Physical and Chemical Properties of Trimethylboron and its Deuterated Analog

Property	Trimethylboron (TMB)	Trimethylboron-d9 (TMB-d9)	Reference
Molecular Formula	$B(CH_3)_3$	$B(CD_3)_3$	[1][10]
Molecular Weight	55.915 g/mol	64.97 g/mol	[10][11]
Boiling Point	-20.2 °C	Not explicitly available, expected to be similar to TMB	[2]
Melting Point	-161.5 °C	Not explicitly available, expected to be similar to TMB	[2][3]
Autoignition Temperature	< 54 °C (130 °F)	Assumed to be similar to TMB	[1]
CAS Number	593-90-8	6063-55-4	[11][12]

Experimental Protocols

Protocol 1: Safe Transfer of TMB-d9 from a Lecture Bottle

This protocol outlines the steps for safely transferring gaseous TMB-d9 from a lecture bottle to a reaction vessel.

- Preparation:
 - Work in a certified chemical fume hood.[4]
 - Ensure a Class D fire extinguisher or a container of sand is readily accessible.[4][5]
 - Wear appropriate Personal Protective Equipment (PPE), including a flame-resistant lab coat, safety goggles, and chemical-resistant gloves.[9]
 - Assemble and flame-dry all glassware under vacuum and then purge with an inert gas (e.g., Argon or Nitrogen).
 - Secure the TMB-d9 lecture bottle to a stand within the fume hood.

- Attach a suitable gas regulator to the lecture bottle.
- Procedure:
 - Connect the regulator outlet to the reaction vessel via flexible, inert tubing.
 - Purge the tubing with inert gas.
 - Slowly open the main valve on the lecture bottle.
 - Adjust the regulator to deliver a slow and steady flow of TMB-d9 into the reaction vessel.
 - Monitor the reaction progress as required.
- Shutdown:
 - Close the main valve on the lecture bottle.
 - Allow the remaining gas in the line to be consumed in the reaction or safely vent it through a bubbler.
 - Purge the line with inert gas before disconnecting.

Protocol 2: Quenching of Residual **Trimethylboron-d9**

This protocol describes the safe quenching of residual TMB-d9 in a reaction vessel.

- Preparation:
 - Perform the quenching procedure in a fume hood.
 - Cool the reaction vessel in an ice bath to dissipate heat generated during quenching.
 - Have a supply of a less reactive quenching agent (e.g., isopropanol) and a more reactive one (e.g., methanol or water) ready.[\[13\]](#)
- Procedure:

- Under an inert atmosphere, slowly add a less reactive, anhydrous solvent such as isopropanol to the reaction vessel containing the residual TMB-d9.[13][14]
- Add the isopropanol dropwise with vigorous stirring. Observe for any signs of reaction (e.g., gas evolution, temperature increase).
- Once the initial vigorous reaction has subsided, a more reactive quenching agent like methanol can be slowly added.[13]
- Finally, after the reaction with methanol is complete, water can be slowly added to ensure all pyrophoric material is consumed.[13][14]
- Disposal:
 - Once the quenching is complete and the solution is stirred for a period to ensure full reaction, neutralize the solution if necessary and dispose of it according to your institution's hazardous waste guidelines.[14]

Visualizations

Caption: A typical experimental workflow involving the use of **Trimethylboron-d9**.

Caption: Emergency response flowchart for incidents involving **Trimethylboron-d9**.

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